

A Comparative Thermal Analysis Guide to Citalopram Enantiomers Using DSC & TGA

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Compound of Interest

Compound Name: (R)-Citadiol
CAS No.: 481047-48-7
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Introduction

In the pharmaceutical industry, the stereochemistry of a drug can be as critical as its chemical formula. Chiral molecules, which exist as non-superimposable mirror images called enantiomers, often exhibit profound differences in pharmacological activity. A prime example is the selective serotonin reuptake inhibitor (SSRI) Citalopram, which is sold as both a racemic mixture (a 1:1 mixture of its two enantiomers, R-(-)-citalopram and S-(+)-citalopram) and as a single-enantiomer product, Escitalopram (the S-(+)-enantiomer)[1][2]. While the S-enantiomer is responsible for the therapeutic effect, the R-enantiomer has been shown to counteract its activity, making Escitalopram potentially more effective at an equivalent dose[1][3].

Given the importance of enantiomeric purity, robust analytical techniques are required to characterize these materials. Thermal analysis, specifically Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), offers powerful insights into the physical properties and stability of drug substances.[4][5] This guide provides a detailed comparison of the thermal behavior of Citalopram's racemic form and its active S-enantiomer, Escitalopram, demonstrating the utility of DSC and TGA in pharmaceutical development and quality control.

Part 1: The "Why" — Principles of Thermal Analysis for Chiral Drugs

Differential Scanning Calorimetry (DSC): DSC measures the heat flow into or out of a sample compared to a reference as a function of temperature.^{[6][7]} This technique is exceptionally sensitive to thermal events like melting, crystallization, and solid-state phase transitions.^[5] For enantiomers, DSC is crucial for:

- **Purity Assessment:** Impurities depress and broaden the melting peak of a pure substance. DSC can therefore provide a rapid indication of purity.^{[4][8]}
- **Polymorph Screening:** Many drugs can exist in different crystalline forms (polymorphs) with distinct physical properties. DSC can identify these forms by their unique melting points and enthalpies of fusion.^[8]
- **Enantiomer vs. Racemic Compound Identification:** Pure enantiomers typically have identical melting points. However, a 1:1 mixture can form either a simple eutectic or a new crystalline structure called a racemic compound (or racemate), which often has a different melting point than the pure enantiomers. DSC can distinguish between these forms.

Thermogravimetric Analysis (TGA): TGA measures the change in mass of a sample as it is heated at a controlled rate.^{[9][10]} It is a direct measure of thermal stability and composition.^[11] For pharmaceutical compounds, TGA is used to determine:

- **Thermal Stability:** The onset temperature of mass loss indicates the point at which the compound begins to decompose.^{[9][11]}
- **Compositional Analysis:** TGA can quantify the amount of volatile components, such as water (moisture content) or residual solvents, within a sample.^{[9][12]}
- **Decomposition Kinetics:** The profile of mass loss versus temperature provides information about the mechanism and stages of thermal degradation.

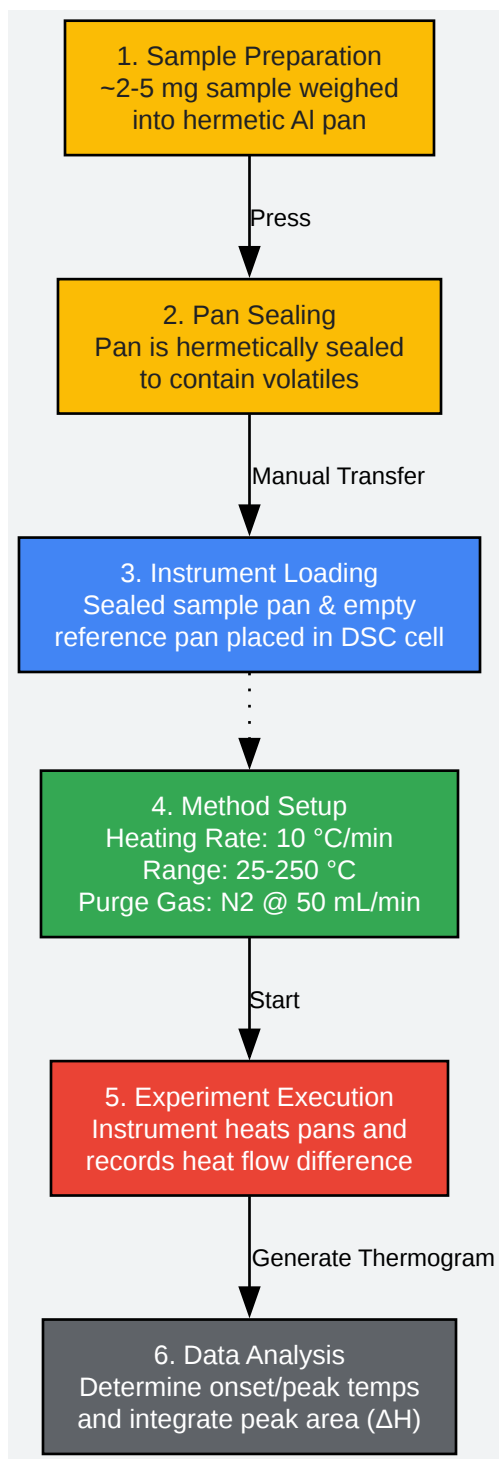
Part 2: The "How" — Experimental Methodologies

The following protocols represent a robust, self-validating system for the thermal characterization of Citalopram and its enantiomers. The choice of parameters (e.g., heating

rate, inert atmosphere) is critical for obtaining reproducible and meaningful data.

Detailed Protocol 1: Differential Scanning Calorimetry (DSC)

- **Sample Preparation:** Accurately weigh 2-5 mg of the sample (racemic Citalopram HBr or Escitalopram Oxalate) into a hermetic aluminum DSC pan.
- **Pan Sealing:** Hermetically seal the pan using a sample press. This prevents mass loss due to sublimation prior to melting, ensuring the accuracy of the enthalpy measurement.
- **Instrument Setup:** Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.
- **Method Execution:**
 - **Purge Gas:** Use an inert nitrogen atmosphere with a flow rate of 50 mL/min to prevent oxidative degradation.
 - **Equilibration:** Equilibrate the cell at 25 °C.
 - **Temperature Program:** Ramp the temperature from 25 °C to 250 °C at a heating rate of 10 °C/min. A 10 °C/min rate is a standard condition that provides a good balance between resolution and sensitivity.
- **Data Analysis:** Record the heat flow versus temperature. Determine the melting onset temperature, peak maximum temperature, and the enthalpy of fusion (ΔH_{fus}) by integrating the peak area.

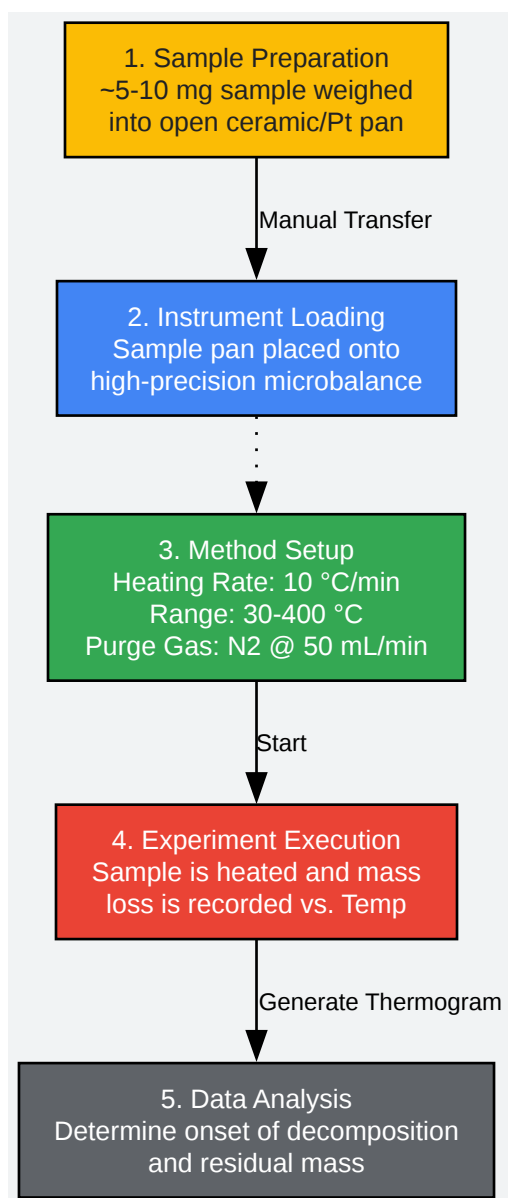


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DSC Experimental Workflow for Citalopram Analysis.

Detailed Protocol 2: Thermogravimetric Analysis (TGA)

- **Sample Preparation:** Accurately weigh 5-10 mg of the sample into an open ceramic or platinum TGA pan. An open pan is used to allow any evolved gases to escape freely.
- **Instrument Setup:** Place the sample pan onto the TGA's high-precision microbalance and tare the balance.
- **Method Execution:**
 - **Purge Gas:** Use an inert nitrogen atmosphere with a flow rate of 50 mL/min to prevent oxidation.
 - **Equilibration:** Equilibrate the furnace at 30 °C.
 - **Temperature Program:** Ramp the temperature from 30 °C to 400 °C at a heating rate of 10 °C/min. This range is sufficient to capture the full decomposition profile.
- **Data Analysis:** Record the mass change as a function of temperature. Determine the onset temperature of decomposition from the resulting TGA curve.



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TGA Experimental Workflow for Citalopram Analysis.

Part 3: The "What" — Results and Discussion

The data presented below is a synthesis of values reported in scientific literature and supplier specifications.

Comparative Thermal Data Summary

Analyte	Salt Form	Melting Point (Peak)	Enthalpy of Fusion (ΔH_{fus})	TGA Decomposition
(S)-Citalopram (Escitalopram)	Oxalate	~153-158 °C[13] [14][15]	~106.2 J/g[15] [16]	Starts after melting
(R,S)-Citalopram (Racemate)	Hydrobromide	~183-189 °C[15] [17][18]	~94.4 J/g[15][16]	Starts after melting

DSC Analysis

The DSC results clearly differentiate the two forms of the drug. Racemic Citalopram Hydrobromide exhibits a sharp melting endotherm with a peak around 183-189 °C.[15][17][18] In contrast, Escitalopram Oxalate melts at a significantly lower temperature, around 153-158 °C.[13][14][15]

This large difference in melting point is a key finding. It is primarily due to two factors:

- **Different Salt Forms:** The use of different counter-ions (hydrobromide vs. oxalate) significantly alters the crystal lattice energy and thus the melting point.
- **Racemic Compound Formation:** The racemic mixture does not behave as a simple mixture of two enantiomers but forms a distinct racemic compound with its own unique crystal structure and melting point.

The enthalpy of fusion (ΔH_{fus}), which represents the energy required to melt the crystalline structure, is also distinct for each compound, with values of approximately 94.4 J/g for the racemate and 106.2 J/g for the enantiomer.[15][16] This difference reflects their unique crystal packing arrangements.

TGA Analysis

TGA thermograms for both compounds show that they are thermally stable up to their respective melting points. Significant mass loss, indicating thermal decomposition, begins only after the melting process is complete.[15] For Escitalopram Oxalate, the degradation starts with the decomposition of the oxalate counter-ion, followed by the degradation of the active

molecule itself.[15][16] Citalopram Hydrobromide decomposes in a more singular step after melting, with the evolution of gases including HBr and dimethylamine.[15][16] The analysis confirms that both substances are anhydrous crystalline solids with no significant mass loss prior to their melting/decomposition events.

Part 4: Conclusion and Applications

This guide demonstrates that DSC and TGA are indispensable tools for the physicochemical characterization of chiral drugs like Citalopram and its enantiomers.

- DSC provides a definitive fingerprint to distinguish between the racemic hydrobromide salt and the enantiomerically pure oxalate salt based on their distinct melting points and enthalpies of fusion. This is critical for identity confirmation in a quality control setting.
- TGA confirms the thermal stability of both compounds up to their melting points and provides insight into their decomposition pathways.

For researchers and drug development professionals, this data is vital. It informs formulation strategies, helps establish appropriate storage conditions, and serves as a fundamental component of the analytical data package required for regulatory submissions. The clear thermal differentiation between the racemate and the pure enantiomer underscores the power of these techniques in ensuring the quality, safety, and efficacy of pharmaceutical products.

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